

RN-1734: A Technical Guide to its Role in Calcium Signaling Pathways

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Compound of Interest

Compound Name: RN-1734

Cat. No.: B1679415

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This technical guide provides an in-depth overview of **RN-1734**, a selective antagonist of the Transient Receptor Potential Vanilloid 4 (TRPV4) ion channel. It details its mechanism of action, its role in calcium signaling, and its application in experimental research, with a focus on providing actionable data and methodologies for scientific professionals.

Introduction to RN-1734 and TRPV4

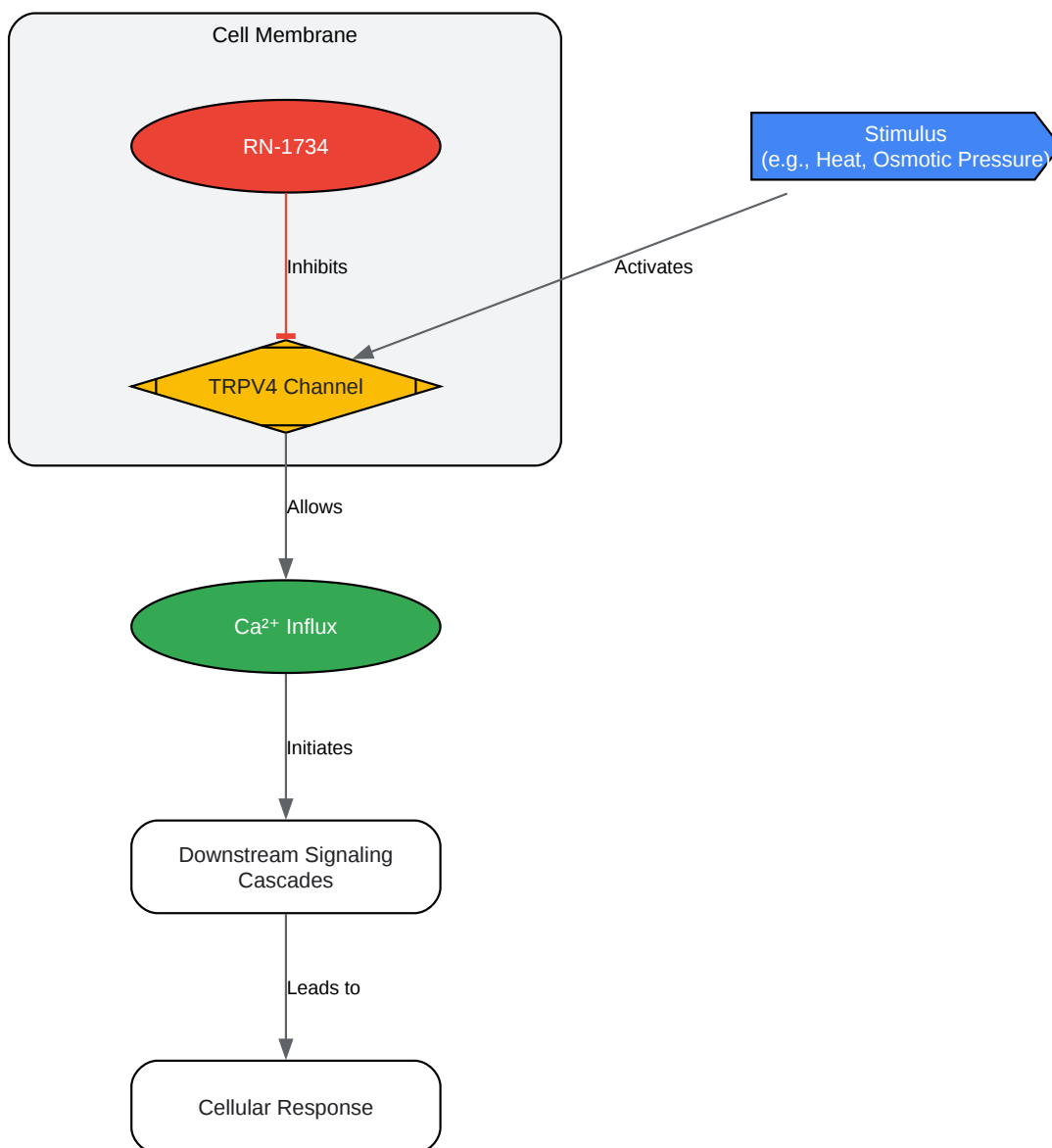
RN-1734 is a small molecule inhibitor that selectively targets the TRPV4 ion channel.[1] TRPV4 is a non-selective cation channel, highly permeable to calcium (Ca^{2+}), that is involved in a wide array of physiological processes.[2] As a polymodal channel, TRPV4 can be activated by a variety of stimuli, including temperature changes, mechanical stress, and endogenous ligands. [3] Its activation leads to an influx of calcium ions, initiating a cascade of intracellular signaling events that regulate cellular function. **RN-1734**, by blocking this channel, serves as a critical tool for investigating the physiological and pathophysiological roles of TRPV4-mediated calcium signaling.

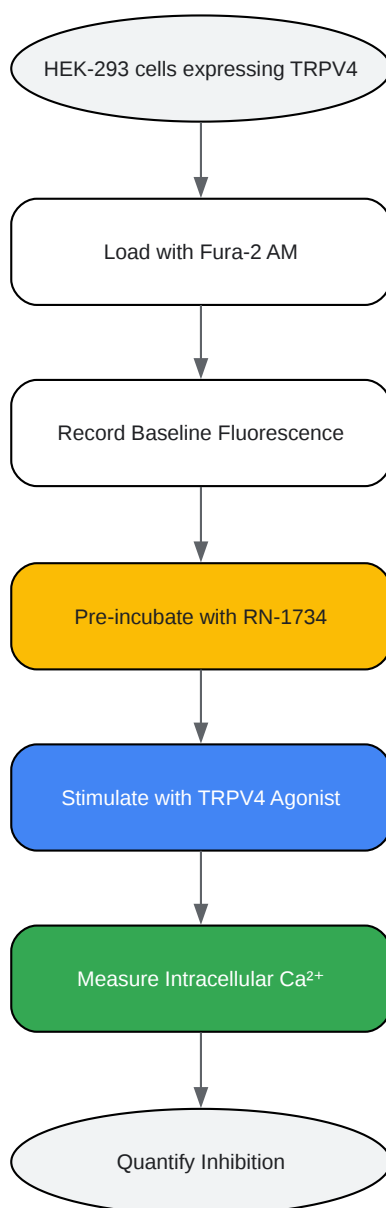
Mechanism of Action

RN-1734 functions as a direct antagonist of the TRPV4 channel. This inhibition prevents the influx of calcium that is normally triggered by the channel's activation.[2] This blockade of TRPV4-mediated calcium entry allows researchers to dissect the specific contributions of this

channel to various cellular and systemic processes. For instance, studies have shown that **RN-1734** can reverse the effects of TRPV4 activation, such as the downregulation of PCSK9 in liver cells, highlighting its specific inhibitory action.^[4]

The following diagram illustrates the inhibitory effect of **RN-1734** on the TRPV4-mediated calcium signaling pathway.





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